

Personal protective equipment for handling 5-Bromo-2-methyl-1,3-benzoxazole

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-1,3-benzoxazole

Cat. No.: B1278246

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Essential Safety and Handling Guide for 5-Bromo-2-methyl-1,3-benzoxazole

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **5-Bromo-2-methyl-1,3-benzoxazole**, ensuring laboratory safety and operational integrity.

This document provides critical safety and logistical information for the handling of **5-Bromo-2-methyl-1,3-benzoxazole**. Adherence to these guidelines is essential to minimize risks and ensure a safe laboratory environment. The following procedures outline the necessary personal protective equipment (PPE), operational steps for safe handling, and compliant disposal methods.

Hazard Identification and Personal Protective Equipment

5-Bromo-2-methyl-1,3-benzoxazole is classified as harmful if swallowed, in contact with skin, or if inhaled.^[1] It is imperative to use appropriate engineering controls and personal protective equipment to prevent exposure.

Engineering Controls

The primary engineering control for handling this compound is a properly functioning chemical fume hood.[1] All manipulations of **5-Bromo-2-methyl-1,3-benzoxazole**, including weighing, transferring, and preparing solutions, must be conducted within a fume hood to minimize the inhalation of dust or vapors.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling this chemical. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[2][3]
- Hand Protection: Due to the nature of **5-Bromo-2-methyl-1,3-benzoxazole** as a halogenated aromatic hydrocarbon, selection of the correct glove material is critical. Materials such as neoprene and butyl rubber have been shown to have poor resistance to this class of chemicals.[4][5]
 - Recommended: Viton® or polyvinyl alcohol (PVA) gloves are suitable for extended contact.[4] A laminate glove (e.g., SilverShield®/Norfoil®) can also be used.
 - For Splash Protection: Nitrile gloves may be used for short-duration tasks, but they must be replaced immediately if contamination occurs.
- Skin and Body Protection: A lab coat or other protective clothing must be worn to prevent skin contact.[1]
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[2]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

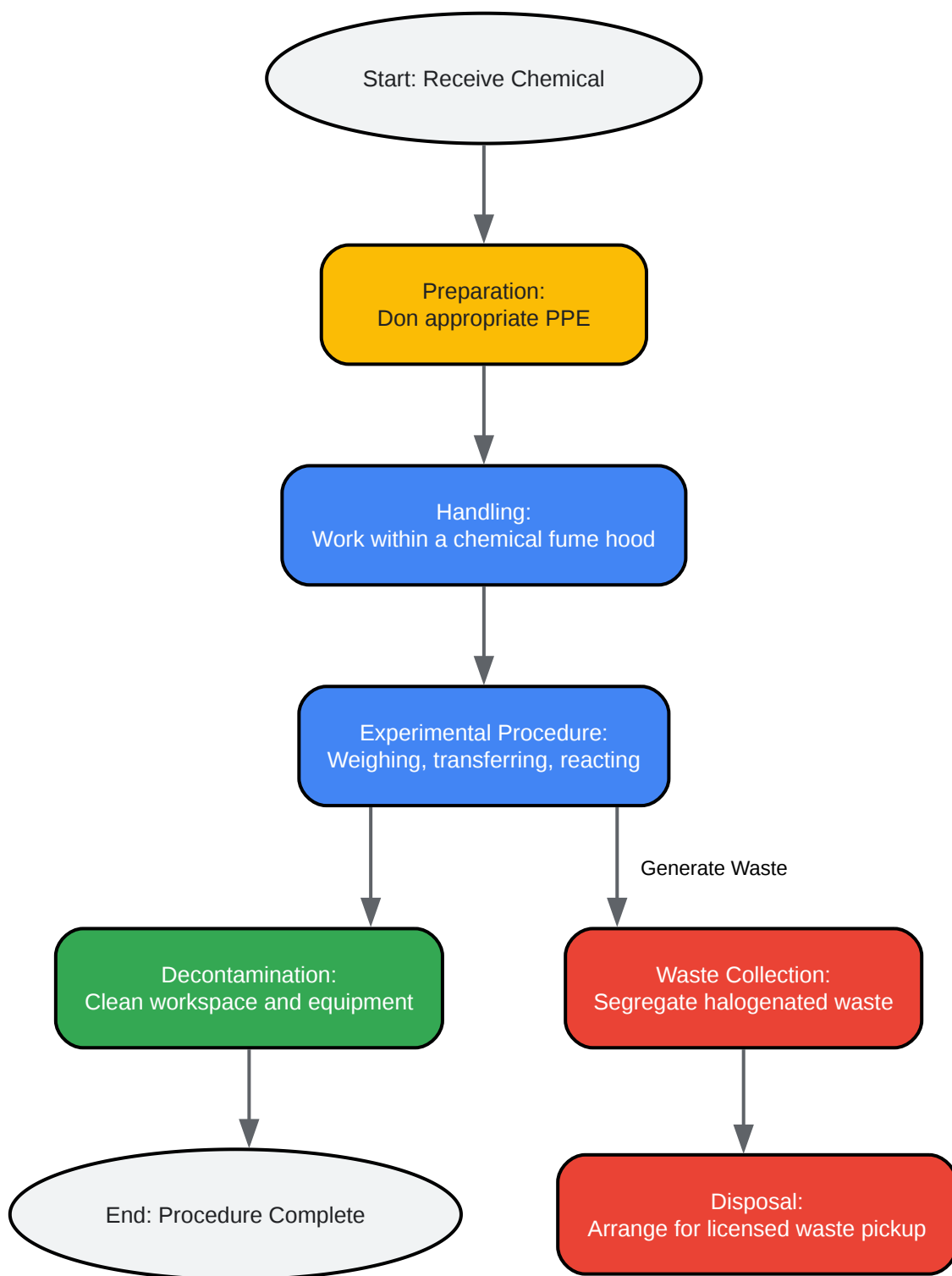
Quantitative Data

While specific occupational exposure limits (OELs) for **5-Bromo-2-methyl-1,3-benzoxazole** have not been established, the following physical and chemical properties should be considered in risk assessments.

Property	Value
Molecular Formula	C8H6BrNO
Molecular Weight	212.043 g/mol
Melting Point	66-68°C
Boiling Point	264.8 ± 13.0 °C at 760 mmHg
Density	1.6 ± 0.1 g/cm ³
Flash Point	114.0 ± 19.8 °C

Experimental Protocol: Safe Handling Workflow

The following diagram outlines the essential steps for the safe handling of **5-Bromo-2-methyl-1,3-benzoxazole** from receipt to disposal.



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